

Solubility of Dimethyl Methylmalonate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl methylmalonate*

Cat. No.: *B1346562*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **dimethyl methylmalonate** in a range of common organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, pharmaceutical development, and materials science, where it serves as a versatile building block. This document compiles available quantitative and qualitative solubility data, alongside detailed experimental protocols for its determination, to support researchers in their laboratory work.

Data Presentation: Solubility of Dimethyl Methylmalonate

The solubility of **dimethyl methylmalonate** can vary significantly depending on the solvent and temperature. While extensive quantitative data is not readily available in the public domain, the following table summarizes the known values and qualitative descriptions. It is important to note the conflicting reports regarding its miscibility in ethanol and diethyl ether, where some sources describe it as miscible while another provides specific quantitative limits. For comparative purposes, solubility information for the structurally similar diethyl malonate is also included, which can offer insights into expected trends.

Solvent	Dimethyl Methylmalonate Solubility	Temperature (°C)	Diethyl Malonate Solubility	Temperature (°C)
Alcohols				
Ethanol	57 g/100mL (Note: Also reported as "miscible"[1])	20	Miscible[2][3][4]	Not Specified
Ethers				
Diethyl Ether	5.7 g/100mL (Note: Also reported as "miscible"[1])	20	Miscible[2][3][4]	Not Specified
Ketones				
Acetone	Data not available	-	Very Soluble[5], Miscible[2]	Not Specified
Esters				
Ethyl Acetate	Data not available	-	Data not available	-
Halogenated				
Dichloromethane	Data not available	-	Data not available	-
Chloroform	Data not available	-	Soluble[5], Miscible[2][3]	Not Specified
Aromatics				
Toluene	Data not available	-	Data not available	-
Benzene	Not soluble	Not Specified	Very Soluble[5], Miscible[2][3]	Not Specified

Alkanes				
Hexane	Data not available	-	Data not available	-
Other				
Oils	Miscible	Not Specified	Soluble in most fixed oils[5]	Not Specified
Pyridine	Slightly soluble	Not Specified	Data not available	-

Experimental Protocols

Given the limited availability of quantitative data, researchers may need to determine the solubility of **dimethyl methylmalonate** in specific solvents experimentally. The following protocols provide a detailed methodology for the accurate determination of liquid-liquid solubility.

I. Gravimetric Method for Solubility Determination

This method is a straightforward and widely used technique for determining the solubility of a solute in a solvent.[6][7][8]

A. Preparation of the Saturated Solution:

- In a series of sealable glass vials, add a known volume (e.g., 5 mL) of the desired organic solvent.
- To each vial, add an excess amount of **dimethyl methylmalonate**. The presence of a distinct second liquid phase should be visible.
- Securely seal the vials to prevent solvent evaporation.
- Place the vials in a constant temperature bath (e.g., 25 °C) and agitate them using a mechanical shaker or magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature bath for at least 2 hours to allow for complete phase separation.

B. Sample Analysis:

- Carefully extract a known volume (e.g., 1 mL) of the solvent phase (the top or bottom layer, depending on the relative densities) using a calibrated pipette, ensuring that none of the excess solute phase is drawn.
- Transfer the aliquot to a pre-weighed, clean, and dry container (e.g., a small beaker or vial).
- Determine the mass of the aliquot by weighing the container with the sample.
- Evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature below the boiling point of **dimethyl methylmalonate**.
- Once the solvent is fully evaporated, re-weigh the container with the remaining **dimethyl methylmalonate**.
- The mass of the dissolved **dimethyl methylmalonate** is the final mass minus the initial mass of the empty container.
- The mass of the solvent is the total mass of the aliquot minus the mass of the dissolved **dimethyl methylmalonate**.
- Calculate the solubility in g/100 g of solvent.

II. Instrumental Methods for Solubility Determination

For more precise and potentially faster measurements, instrumental methods are recommended.

A. Preparation of Calibration Standards:

- Prepare a series of standard solutions of **dimethyl methylmalonate** in the solvent of interest at known concentrations. The concentration range should bracket the expected solubility.
- Use a high-precision analytical balance for all mass measurements.

B. Sample Preparation:

- Prepare a saturated solution of **dimethyl methylmalonate** in the desired solvent as described in the gravimetric method (Section I.A).
- After equilibration and phase separation, carefully extract an aliquot of the solvent phase.
- Dilute the aliquot with a known volume of the pure solvent to bring the concentration of **dimethyl methylmalonate** within the range of the calibration standards.

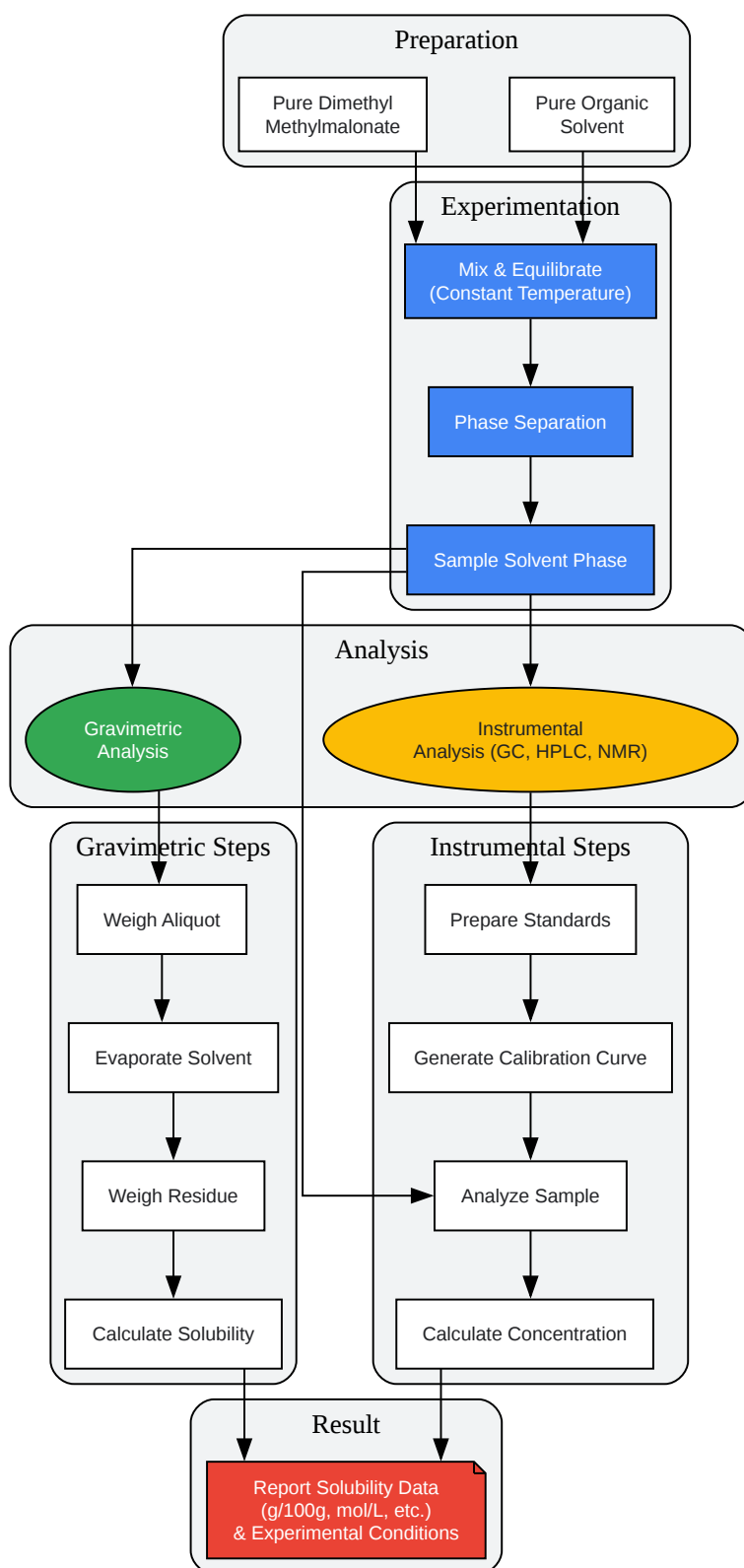
C. Instrumental Analysis:

- Gas Chromatography (GC):
 - Inject the prepared standard solutions and the diluted sample into a gas chromatograph equipped with a suitable column and detector (e.g., a flame ionization detector - FID).
 - Develop a calibration curve by plotting the peak area of **dimethyl methylmalonate** against the concentration for the standard solutions.
 - Determine the concentration of **dimethyl methylmalonate** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- High-Performance Liquid Chromatography (HPLC):
 - Similar to GC, inject the standard solutions and the diluted sample into an HPLC system with an appropriate column and detector (e.g., a UV detector if the analyte has a chromophore, or a refractive index detector).
 - Construct a calibration curve and calculate the concentration of **dimethyl methylmalonate** in the saturated solution.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Add a known amount of an internal standard to a known amount of the saturated solution.

- Acquire a quantitative ^1H NMR spectrum.
- Determine the concentration of **dimethyl methylmalonate** by comparing the integral of a characteristic peak of the analyte to the integral of a peak from the internal standard.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of the solubility of **dimethyl methylmalonate** in an organic solvent.



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Caption: Workflow for determining the solubility of **dimethyl methylmalonate**.

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